

Safeguarding Your Research: A Comprehensive Guide to Handling D-Fructose-d2

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Compound of Interest

Compound Name: D-Fructose-d2

Cat. No.: B12396431

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For researchers, scientists, and drug development professionals, the safe and efficient handling of specialized chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **D-Fructose-d2**, ensuring operational integrity and personnel safety. While a specific Safety Data Sheet (SDS) for **D-Fructose-d2** is not readily available, the following guidance is based on the well-documented properties of D-Fructose, which is chemically analogous. The isotopic substitution of deuterium for hydrogen is not expected to alter the fundamental safety precautions required.

Immediate Safety and Personal Protective Equipment (PPE)

D-Fructose is generally not considered a hazardous substance. However, adherence to standard laboratory safety protocols is essential to minimize any potential risks, particularly when handling the substance in powdered form.

Recommended Personal Protective Equipment:

- **Eye Protection:** Always wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Hand Protection:** While protective garments are not typically required for handling D-Fructose, wearing gloves is good laboratory practice to prevent contamination of the product

and ensure personal hygiene.[1][2] Nitrile gloves are a suitable choice.

- Respiratory Protection: In situations where dust may be generated, such as weighing or transferring the powder, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1] A particulate filter device (EN 143, P1) is recommended for dust formation.[3][4]
- Body Protection: Standard laboratory coats are sufficient to prevent skin contact.[5]

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical for maintaining the integrity of **D-Fructose-d2** and ensuring a safe laboratory environment.

Handling:

- Ensure adequate ventilation in the work area to minimize dust exposure.[1][5]
- Avoid the formation of dust during handling.
- Wash hands thoroughly after handling the material.[6]
- Avoid contact with skin and eyes.[1]
- Do not eat, drink, or smoke in areas where chemicals are handled.[5]

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep containers tightly closed to prevent moisture absorption.
- Store away from strong oxidizing agents, as these are incompatible materials.[1]

First Aid and Emergency Procedures

In the event of accidental exposure, follow these first aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation develops. [\[1\]](#)[\[8\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical attention.[\[8\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If symptoms occur, seek medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water and then drink plenty of water. Get medical attention if you feel unwell.[\[5\]](#)[\[8\]](#)

Disposal Plan

D-Fructose-d2, like its non-deuterated counterpart, is a non-hazardous, water-soluble sugar. Disposal should be in accordance with local, state, and federal regulations.

- Aqueous Solutions: Non-hazardous aqueous solutions of **D-Fructose-d2** can typically be disposed of down the drain with copious amounts of water, provided the solution's pH is between 5.5 and 9.5 and it does not contain other hazardous materials.[\[3\]](#)
- Solid Waste: Uncontaminated solid **D-Fructose-d2** can be disposed of as non-hazardous solid waste. It is recommended to place it in a sealed container to prevent dust generation and dispose of it with regular laboratory trash.[\[4\]](#)[\[7\]](#)
- Contaminated Waste: If **D-Fructose-d2** is contaminated with a hazardous substance, it must be treated as hazardous waste and disposed of according to the specific protocols for the contaminant.
- Empty Containers: Empty containers should be rinsed with water, and the rinsate can be disposed of down the drain. The clean, empty container can then be discarded with regular laboratory waste.[\[7\]](#)

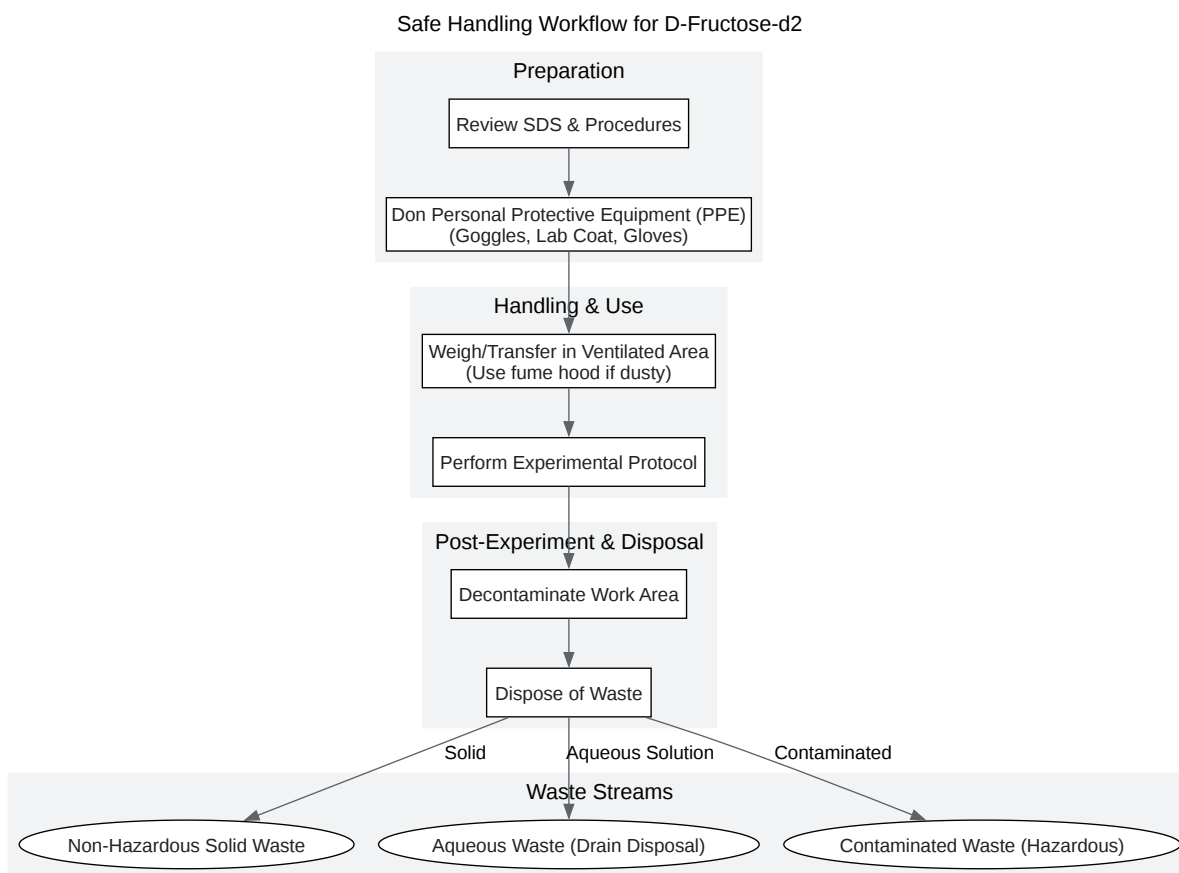
Physical and Chemical Properties

The following table summarizes the key quantitative data for D-Fructose. The properties of **D-Fructose-d2** are expected to be very similar.

Property	Value
Molecular Formula	C ₆ H ₁₂ O ₆
Molecular Weight	180.16 g/mol
Appearance	White crystalline powder
Melting Point	103 - 105 °C (217.4 - 221 °F)
Solubility	Highly soluble in water
Autoignition Temperature	Not applicable

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **D-Fructose-d2**, from initial preparation to final disposal.



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Caption: Logical workflow for the safe handling of **D-Fructose-d2**.

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